

Edivoxetine Hydrochloride in the Forced Swim Test: Application Notes and Protocols

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Compound of Interest

Compound Name: Edivoxetine Hydrochloride

Cat. No.: B579997

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Introduction

Edivoxetine hydrochloride is a selective norepinephrine reuptake inhibitor (NRI) that has been investigated for the treatment of major depressive disorder (MDD) and attention-deficit/hyperactivity disorder (ADHD). By blocking the norepinephrine transporter (NET), edivoxetine increases the synaptic concentration of norepinephrine, a neurotransmitter crucial for regulating mood, attention, and stress responses. The forced swim test (FST) is a widely used preclinical behavioral assay to assess antidepressant-like activity in rodents. This test is based on the principle that when placed in an inescapable cylinder of water, rodents will eventually adopt an immobile posture. Antidepressant treatments typically reduce the duration of this immobility.

While specific preclinical data on the effects of **edivoxetine hydrochloride** in the forced swim test are not extensively available in public literature, this document provides a generalized protocol for evaluating selective NRIs like edivoxetine in the FST. The expected outcomes are based on findings from studies with other selective NRIs, such as reboxetine and desipramine.

Mechanism of Action and Expected Outcomes in the Forced Swim Test

Edivoxetine hydrochloride selectively inhibits the reuptake of norepinephrine, leading to enhanced noradrenergic neurotransmission. In the context of the FST, this enhanced noradrenergic activity is expected to translate into an increase in active, escape-oriented behaviors. Studies have shown that selective NRIs predominantly increase "climbing" behavior in the FST, as opposed to selective serotonin reuptake inhibitors (SSRIs) which tend to increase "swimming" behavior. Therefore, it is hypothesized that **edivoxetine hydrochloride** will decrease immobility time and selectively increase climbing time in rodents subjected to the FST.

Generalized Experimental Protocol for Edivoxetine Hydrochloride in the Rodent Forced Swim Test

This protocol outlines a general procedure for assessing the antidepressant-like effects of **edivoxetine hydrochloride** in rats or mice using the forced swim test.

1. Animals:

- Species: Male Sprague-Dawley rats (200-250 g) or male C57BL/6 mice (20-25 g).
- Housing: Animals should be group-housed (3-5 per cage) in a temperature-controlled room ($22 \pm 2^{\circ}\text{C}$) with a 12-hour light/dark cycle. Food and water should be available ad libitum.
- Acclimation: Animals should be acclimated to the housing facility for at least one week before the experiment and handled daily for 3-4 days prior to testing to minimize stress.

2. Drug Preparation and Administration:

- Compound: **Edivoxetine hydrochloride** should be dissolved in a suitable vehicle, such as sterile saline or distilled water. The solution should be prepared fresh on the day of the experiment.
- Dosage: A dose-response study is recommended to determine the optimal effective dose. Based on other NRIs, a starting range of 5-20 mg/kg for intraperitoneal (i.p.) administration could be explored.
- Administration: The drug or vehicle should be administered via i.p. injection 30-60 minutes before the test session.

3. Forced Swim Test Apparatus:

- A transparent glass or plastic cylinder (for rats: 40 cm height, 20 cm diameter; for mice: 25 cm height, 10 cm diameter).
- The cylinder should be filled with water (23-25°C) to a depth of 30 cm for rats or 15 cm for mice, ensuring the animal cannot touch the bottom or escape.
- A video camera should be positioned to record the sessions for later analysis.

4. Experimental Procedure:

- Pre-test Session (Day 1): Each animal is individually placed in the swim cylinder for a 15-minute pre-swim. This session is for habituation and to induce a baseline level of immobility for the subsequent test. After 15 minutes, the animal is removed, gently dried with a towel, and returned to its home cage. The water in the cylinder should be changed between animals.
- Test Session (Day 2): 24 hours after the pre-test session, the animals are administered either the vehicle or a specific dose of **edivoxetine hydrochloride**. Following the appropriate pre-treatment time (e.g., 30-60 minutes), each animal is placed back into the swim cylinder for a 5-minute test session. The entire session is video-recorded.

5. Behavioral Scoring:

- A trained observer, blind to the treatment conditions, should score the video recordings. The 5-minute test session is typically divided into 5-second intervals.
- The predominant behavior in each interval is scored as one of the following:
 - Immobility: The animal remains floating with only minor movements necessary to keep its head above water.
 - Swimming: The animal makes active swimming motions, moving around the cylinder.
 - Climbing: The animal makes active movements with its forepaws in and out of the water, usually directed against the wall of the cylinder.

- The total number of counts for each behavior is then calculated.

Data Presentation

The quantitative data from the forced swim test should be summarized in a table for clear comparison between treatment groups.

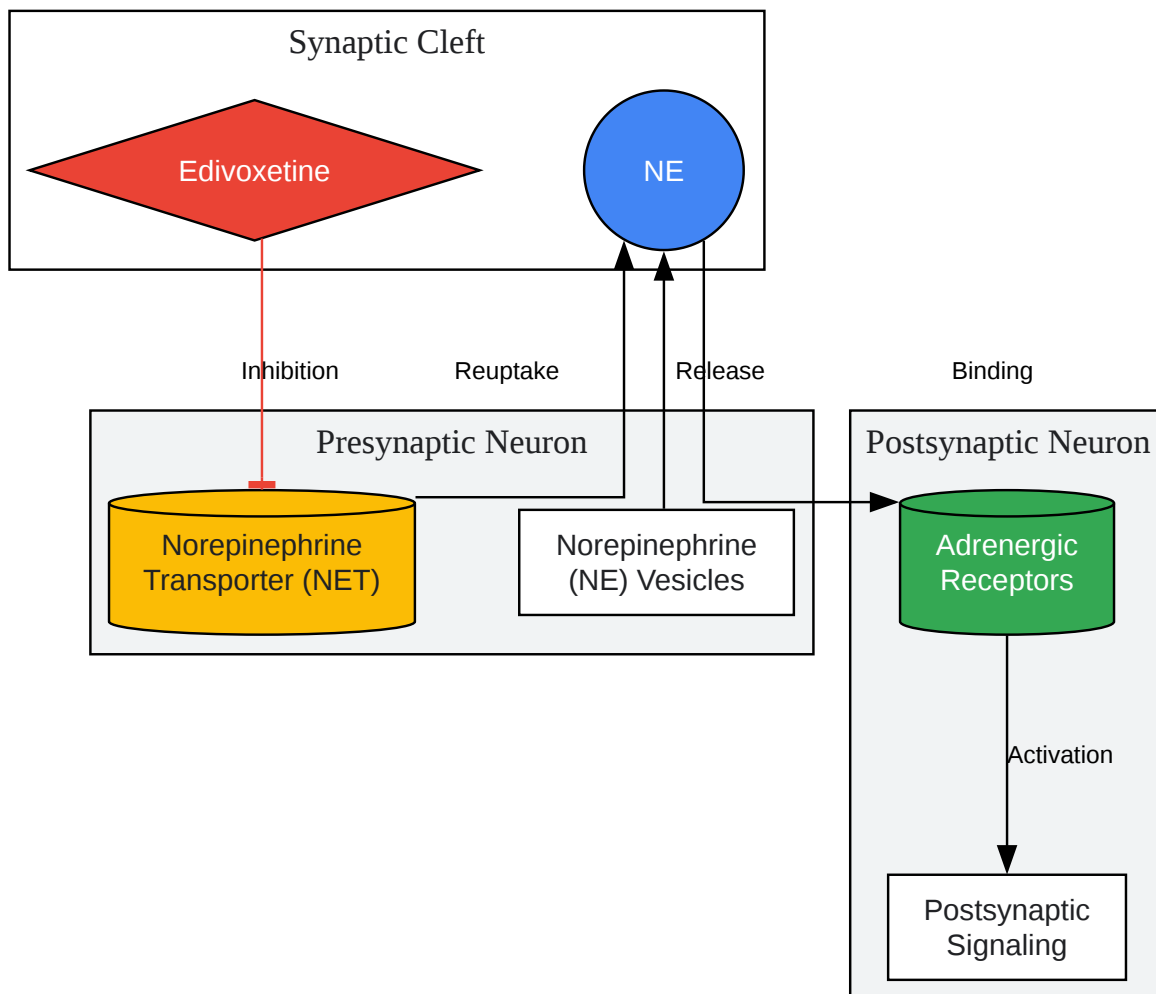
Table 1: Hypothetical Data for **Edivoxetine Hydrochloride** in the Rat Forced Swim Test

Treatment Group	Dose (mg/kg, i.p.)	Immobility (counts)	Swimming (counts)	Climbing (counts)
Vehicle	0	45 ± 4	10 ± 2	5 ± 1
Edivoxetine HCl	5	35 ± 3	12 ± 2	13 ± 2
Edivoxetine HCl	10	25 ± 3	11 ± 1	24 ± 3
Edivoxetine HCl	20	22 ± 2	10 ± 2	28 ± 4

Note: This table presents hypothetical data for illustrative purposes. Values are represented as mean ± SEM. *p < 0.05, **p < 0.01 compared to the vehicle group.

Visualizations

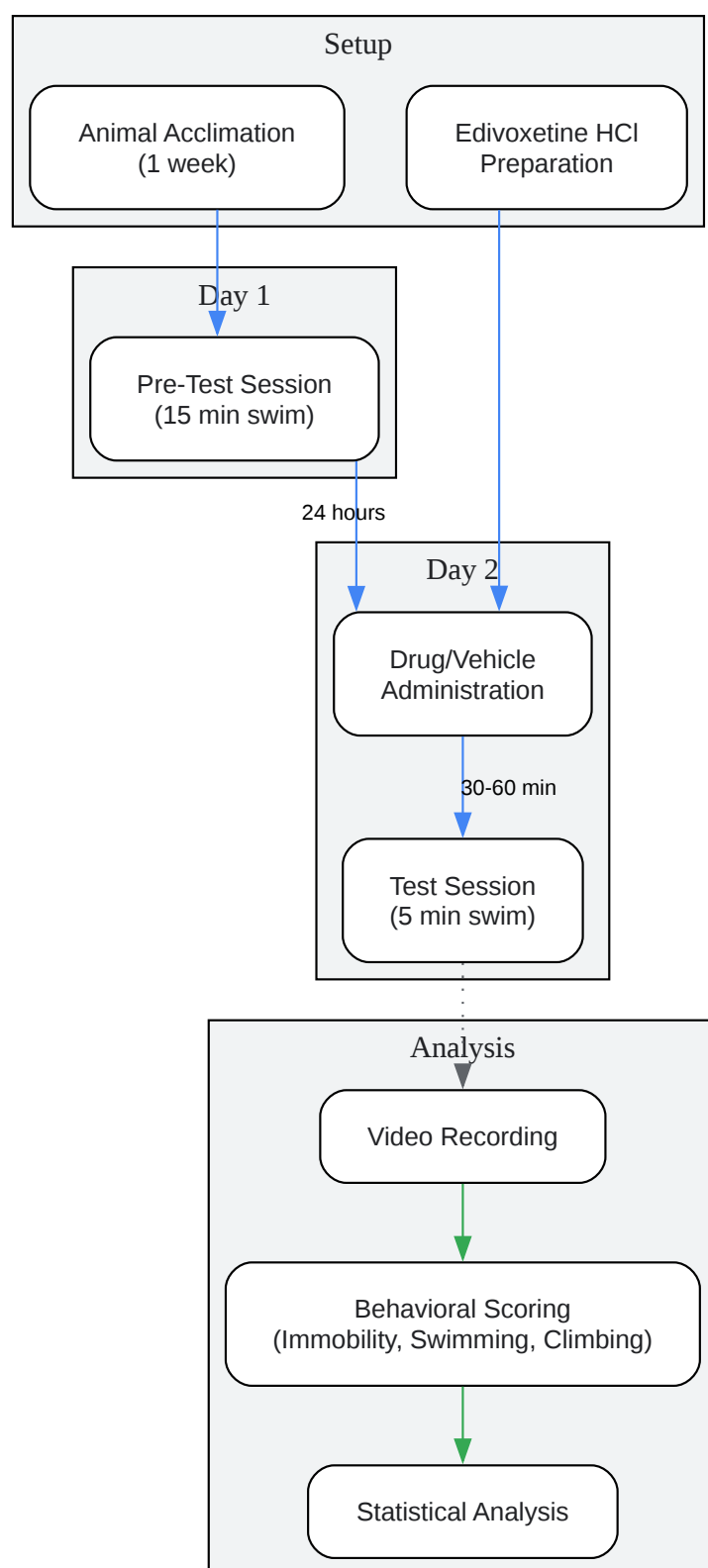
Signaling Pathway of a Selective Norepinephrine Reuptake Inhibitor



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Caption: Signaling pathway of a selective norepinephrine reuptake inhibitor like edivoxetine.

Experimental Workflow for the Forced Swim Test



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